

4,4'-ethylidenebisphenol synthesis pathway

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Compound Focus: 4,4'-(ETHANE-1,1-DIYL)DIPHENOL

CAS No.: 2081-08-5

Cat. No.: S586312

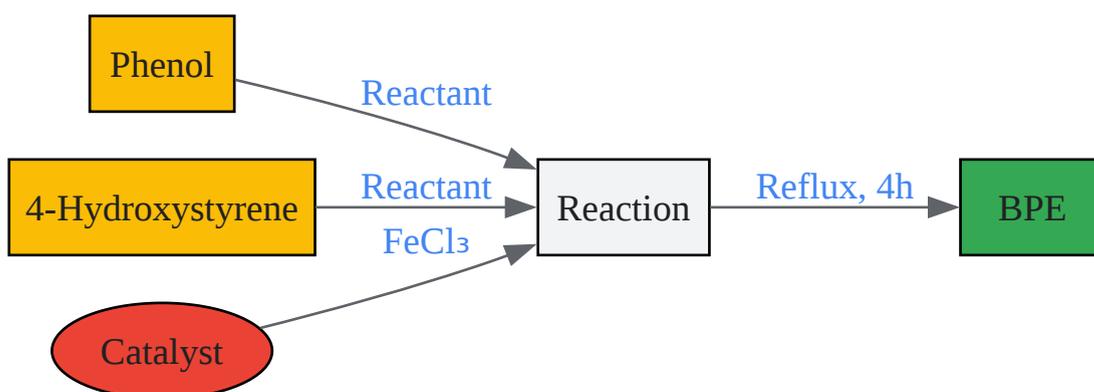
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Synthesis Pathway

The primary synthesis method for 4,4'-ethylidenebisphenol (BPE) identified involves a condensation reaction [1].

Reaction: Phenol with 4-Hydroxystyrene [1] **Catalyst:** Iron chloride (FeCl_3) [1] **Conditions:** Refluxed for 4 hours [1]

The diagram below illustrates this direct synthesis pathway:



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Properties and Commercial Information

BPE is a solid, white to off-white crystalline compound at room temperature [2] [1]. The table below summarizes its key identifiers and physical properties:

Property	Value
CAS Number	2081-08-5 [2] [3] [1]
Molecular Formula	C ₁₄ H ₁₄ O ₂ [2] [3] [1]
Molecular Weight	214.26 g/mol [2] [3] [1]
Melting Point	123 - 127 °C [2] [1]
Boiling Point	215 °C at 0.7 Torr [2] [1]
Predicted pKa	10.10 ± 0.10 [2] [1]

BPE is commercially available from various chemical suppliers. The table below provides a sample of available products for your reference:

Manufacturer	Product Description	Purity	Packaging	Price (USD)
Sigma-Aldrich	Bisphenol E analytical standard	Analytical Standard	100 mg	\$73.00 [2]
TCI Chemical	4,4'-Ethylidenebisphenol	>98.0% (GC)	25 g	\$86.00 [2]
Santa Cruz Biotechnology	4,4'-Ethylidenebisphenol	N/A	25 g	\$107.00 [3]
Ambeed	4,4'-(Ethane-1,1-diyl)diphenol	97%	100 g	\$480.00 [2]

Applications and Research Context

BPE is primarily used in industrial applications and scientific research:

- **Industrial Uses:** It functions as a **monomer** in the synthesis of polymers like polycarbonates and polyurethanes, and is also used in the production of paints, adhesives, and other coatings [3]. It can stabilize formulations and improve oil retention capacity [2] [1].
- **Research Relevance:** BPE is recognized as a **bisphenol A (BPA) analog** [4]. With increasing restrictions on BPA, industry uses BPE and other analogs as substitutes [4]. Scientific reviews note that these analogs can have **comparable or even stronger endocrine-disrupting effects** than BPA itself, interacting with nuclear receptors and disrupting signaling pathways [4].

Safety and Handling

Safety data indicates that BPE is an irritant [2]. The provided hazard statements are:

- **H315:** Causes skin irritation [2]
- **H319:** Causes serious eye irritation [2]

Standard laboratory precautions are advised, including wearing protective gloves, eye protection, and thoroughly washing skin after handling [2].

Guidance for Further Research

The current search results are limited for an in-depth technical guide. To acquire more comprehensive information, you may find the following approaches helpful:

- **Consult Specialized Databases:** Search platforms like **SciFinder** or **Reaxys** using the CAS number (2081-08-5) to find detailed synthetic procedures, spectral data, and original research articles.
- **Refine Your Search Strategy:** Use the specific CAS number and keywords like "optimized synthesis," "kinetics," or "scale-up" to locate more technical details.
- **Review Broader Literature on BPA Analogs:** The significant health concerns around BPA analogs [4] suggest that a deeper investigation into the toxicological and endocrine disruption mechanisms of BPE could be a critical component of your whitepaper.

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References

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2. , 4 '- 4 price, buy... - chemicalbook Ethylidenebisphenol [chemicalbook.com]
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